

# Physical and chemical properties of 4-Bromo-2-chloro-1-propoxybenzene

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## Compound of Interest

Compound Name: 4-Bromo-2-chloro-1-propoxybenzene

Cat. No.: B1290242

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## An In-depth Technical Guide to 4-Bromo-2-chloro-1-propoxybenzene

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data for **4-Bromo-2-chloro-1-propoxybenzene** is limited in publicly accessible literature. The information presented herein is a combination of available data for the compound and extrapolated properties based on its structural analogs, such as 4-bromo-2-chlorophenol and other halogenated alkoxybenzenes.

## Introduction

**4-Bromo-2-chloro-1-propoxybenzene** is a halogenated aromatic ether. Its structure, featuring a benzene ring substituted with bromine, chlorine, and a propoxy group, makes it a potential intermediate in organic synthesis. Halogenated aromatic compounds are significant in the development of pharmaceuticals, agrochemicals, and specialty materials due to their versatile reactivity. This guide provides a summary of its known and inferred physical and chemical properties, a plausible synthetic route, expected reactivity, and potential applications.

## Physical and Chemical Properties

Quantitative experimental data for **4-Bromo-2-chloro-1-propoxybenzene** is not readily available. The following table summarizes its calculated molecular properties and provides

estimated physical properties based on its precursor, 4-bromo-2-chlorophenol, and the expected influence of the propoxy group. The addition of a propoxy group in place of a hydroxyl group will increase the molecular weight, likely raise the boiling point, and decrease the density and polarity.

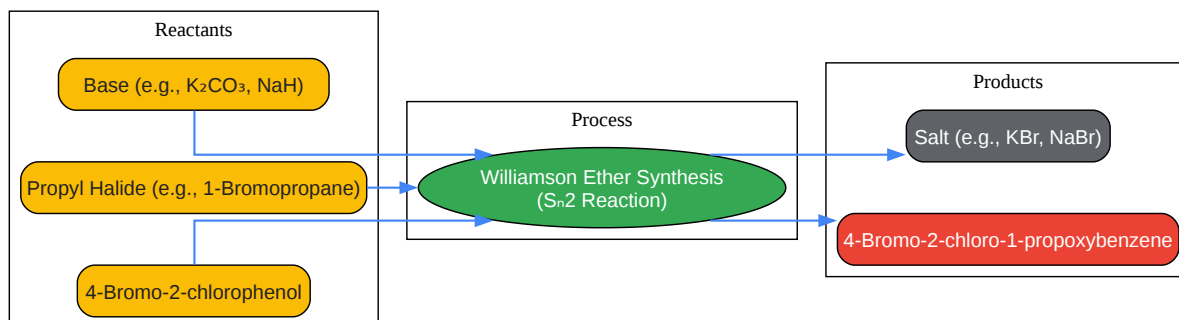
Property	Value	Source/Basis
Molecular Formula	C <sub>9</sub> H <sub>10</sub> BrClO	Calculated
Molecular Weight	249.53 g/mol	Calculated
Appearance	Likely a liquid at room temperature	Inferred from analogs
Boiling Point	> 235 °C	Estimated based on 4-bromo-2-chlorophenol (232-235 °C)
Melting Point	Not available	-
Density	< 1.7 g/mL	Estimated based on 4-bromo-2-chlorophenol (~1.7 g/mL)
Solubility	Insoluble in water; soluble in organic solvents	General property of similar aromatic ethers

## Synthesis

The most direct and common method for the synthesis of **4-Bromo-2-chloro-1-propoxybenzene** is the Williamson ether synthesis.<sup>[1][2][3][4][5]</sup> This reaction involves the O-alkylation of a phenol with an alkyl halide.

## Synthetic Pathway

The synthesis would proceed by deprotonating the hydroxyl group of 4-bromo-2-chlorophenol with a base to form a phenoxide, which then acts as a nucleophile to attack a propyl halide (e.g., 1-bromopropane or 1-iodopropane) in an S<sub>N</sub>2 reaction.



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Caption: Synthetic workflow for **4-Bromo-2-chloro-1-propoxybenzene**.

## Experimental Protocol (General)

Materials:

- 4-bromo-2-chlorophenol[6]
- 1-Bromopropane (or 1-iodopropane)
- Potassium carbonate (or sodium hydride)
- Anhydrous solvent (e.g., acetone, DMF, or acetonitrile)
- Deionized water
- Organic extraction solvent (e.g., diethyl ether or ethyl acetate)
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-bromo-2-chlorophenol in the anhydrous solvent.
- Add an excess of potassium carbonate (as a base) to the solution.
- Add a stoichiometric equivalent or a slight excess of the propyl halide to the reaction mixture.
- Heat the mixture to reflux and maintain the temperature for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure.
- Dissolve the residue in an organic extraction solvent and wash with deionized water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by vacuum distillation or column chromatography to yield pure **4-Bromo-2-chloro-1-propoxybenzene**.

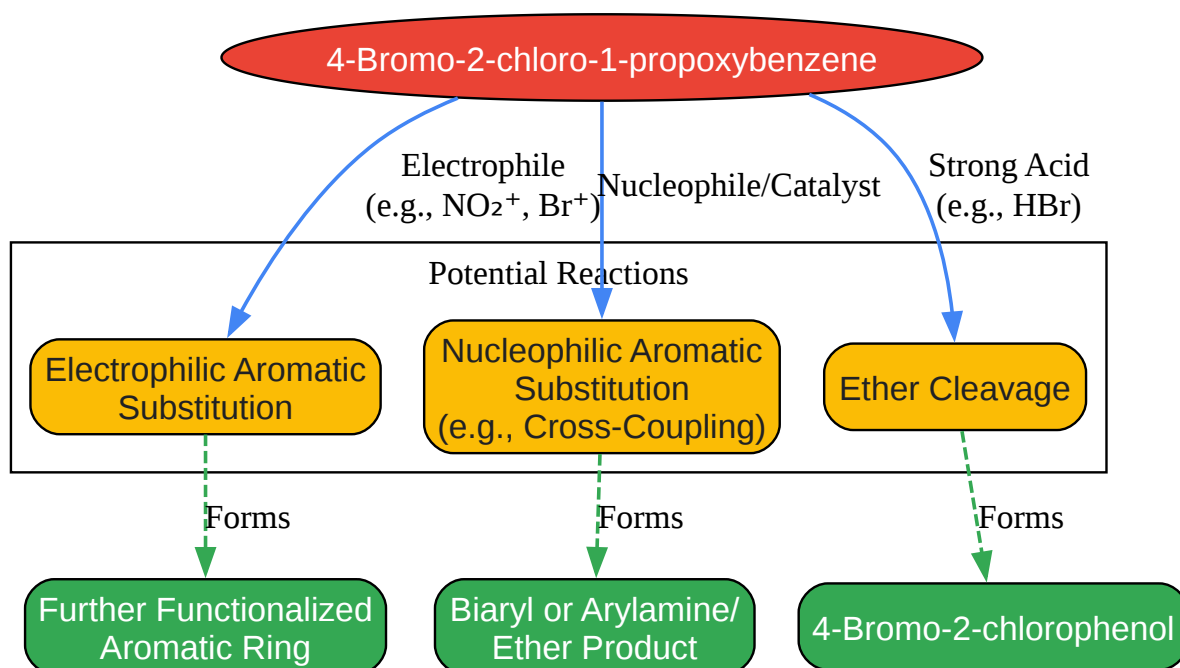
## Chemical Reactivity

The chemical reactivity of **4-Bromo-2-chloro-1-propoxybenzene** is dictated by the substituted benzene ring. The alkoxy group is an activating, ortho-, para-directing group for electrophilic aromatic substitution, while the halogens are deactivating but also ortho-, para-directing.

#### Key Reactions:

- **Electrophilic Aromatic Substitution:** The benzene ring can undergo further substitution reactions such as nitration, halogenation, sulfonation, and Friedel-Crafts alkylation/acylation. [7][8][9] The position of the new substituent will be directed by the existing groups.

- **Nucleophilic Aromatic Substitution:** The bromine and chlorine atoms are generally unreactive towards nucleophilic substitution under standard conditions but can be displaced under harsh conditions (high temperature and pressure) or through metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig).
- **Cleavage of the Ether Bond:** The propoxy group can be cleaved under strongly acidic conditions (e.g., with HBr or HI).



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Caption: Potential reactivity of **4-Bromo-2-chloro-1-propoxybenzene**.

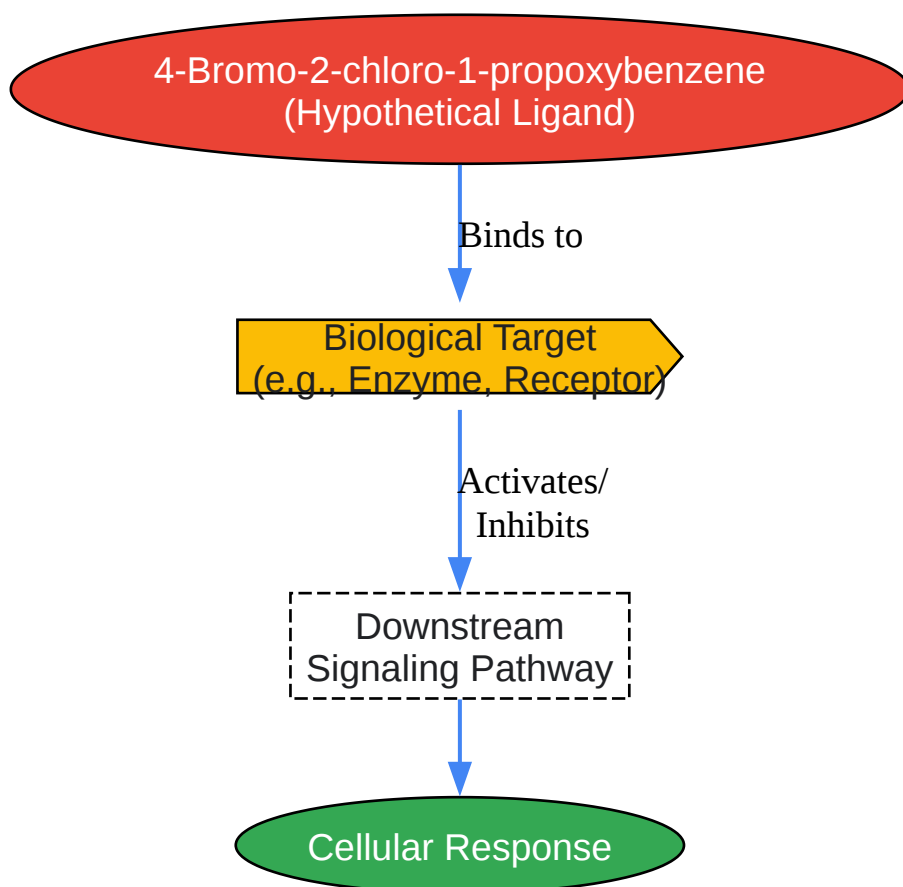
## Potential Applications and Biological Activity

While no specific biological activities of **4-Bromo-2-chloro-1-propoxybenzene** have been reported, halogenated organic compounds are of great interest in drug discovery and development.<sup>[10]</sup>

- **Pharmaceutical Intermediate:** This compound can serve as a building block for more complex molecules with potential therapeutic applications. The bromine atom, in particular, is useful for introducing further complexity via cross-coupling reactions.

- Drug Discovery: Halogen atoms can modulate the pharmacokinetic and pharmacodynamic properties of drug candidates, including metabolic stability, lipophilicity, and binding affinity. [\[11\]](#)
- Material Science: Halogenated aromatic compounds can be used as precursors for polymers, liquid crystals, and other advanced materials.

The biological effects of halogenated benzenes can be varied, and some have been associated with toxicity.[\[12\]](#)[\[13\]](#) Any research into the biological activity of this compound should be conducted with appropriate safety precautions.



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Caption: Hypothetical biological interaction of **4-Bromo-2-chloro-1-propoxybenzene**.

## Safety and Handling

Safety data for **4-Bromo-2-chloro-1-propoxybenzene** is not available. However, based on its precursor, 4-bromo-2-chlorophenol, and general knowledge of halogenated aromatic compounds, the following precautions should be taken:

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves, safety goggles with side shields, and a lab coat.[\[14\]](#)[\[15\]](#)
- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors. Avoid contact with skin and eyes.[\[15\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.
- Toxicity: The toxicological properties have not been fully investigated. Halogenated phenols are known to be irritants and can be toxic if swallowed or absorbed through the skin.[\[16\]](#)[\[17\]](#)[\[18\]](#) Assume this compound has similar or greater toxicity.

First Aid Measures (General Guidance):

- In case of skin contact: Immediately wash with plenty of soap and water.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- If inhaled: Move the person into fresh air.
- If swallowed: Do NOT induce vomiting. Seek immediate medical attention.[\[14\]](#)

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